

KetoABNO aerobic oxidation alcohols room temperature

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Compound Focus: KetoABNO

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KetoABNO in Aerobic Oxidation of Alcohols

KetoABNO (9-azabicyclo[3.3.1]nonan-3-one N-oxyl) is a bicyclic nitroxyl radical catalyst recognized for its high efficiency in the aerobic oxidation of alcohols to carbonyl compounds under mild, environmentally friendly conditions [1]. Its superior performance over traditional catalysts like TEMPO is attributed to a lower steric profile and a higher redox potential, which facilitate faster reaction kinetics and broader substrate compatibility [2]. These properties make **KetoABNO** particularly valuable for synthesizing pharmaceutical intermediates where functional group tolerance and minimal racemization are critical [2].

Optimized Reaction Conditions & Data

Extensive optimization has identified highly efficient catalytic systems for different scenarios. The tables below summarize the key findings.

Table 1: Optimization of the $\text{Bi}(\text{NO}_3)_3/\text{Keto-ABNO}$ Catalyst System for Alcohol Oxidation [1]

| Entry | Variation from Optimized Conditions | Yield (%) |
|-------|-------------------------------------|-----------|
| 1 | No Bi catalyst, 3 mol% TEMPO | trace |

| Entry | Variation from Optimized Conditions | Yield (%) |
|-------|---|-----------|
| 2 | 5 mol% Bi(NO ₃) ₃ , no Nitroxyl radical | trace |
| 7 | 5 mol% Bi(NO ₃) ₃ , 3 mol% TEMPO | 89 |
| 10 | 5 mol% Bi(NO ₃) ₃ , 3 mol% Keto-ABNO | 95 |
| 11 | 10 mol% Bi(NO₃)₃, 5 mol% Keto-ABNO, 2h | 98 |
| 17 | Optimized conditions, solvent = H ₂ O | 45 |
| 19 | Optimized conditions, under N ₂ atmosphere | 15 |

Table 2: Performance of Different Nitroxyl Radicals in Copper-Catalyzed Amine Oxidation [3]

| Entry | Nitroxyl Radical | Nitrile Yield (%) | Imine Byproduct Yield (%) |
|-------|------------------|-------------------|---------------------------|
| 1 | TEMPO | 25 | 50 |
| 3 | ABNO | 78 | 22 |
| 4 | AZADO | 77 | 23 |
| 5 | Keto-ABNO | 53 | 46 |

Table 3: Keto-ABNO/NO_x Catalyzed Oxidation of Aldehydes to Carboxylic Acids [2]

| Entry | Nitroxyl Radical (5 mol%) | Conversion (%) | Acid Yield (%) | Ketone Byproduct (%) |
|-------|---------------------------|----------------|----------------|----------------------|
| 2 | TEMPO | 44 | 14 | 26 |
| 4 | ABNO | 82 | 47 | 30 |
| 5 | Keto-ABNO | 97 | 85 | 8 |

Detailed Experimental Protocols

Protocol 1: Oxidation of Alcohols to Carbonyls with $\text{Bi}(\text{NO}_3)_3/\text{Keto-ABNO}$

This protocol is adapted from a highly efficient system for oxidizing primary and secondary alcohols [1].

- **Reaction Setup:** In a 10 mL Schlenk tube, charge benzyl alcohol (1a, 1.0 mmol), $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ (10 mol%), and Keto-ABNO (5 mol%).
- **Addition of Solvent:** Add anhydrous acetonitrile (2 mL) using a syringe.
- **Atmosphere and Heating:** Place the reaction vessel under an air balloon (or O_2 balloon) and heat the mixture to 65°C with stirring.
- **Reaction Monitoring:** Monitor the reaction by TLC or GC-MS. The typical reaction time is 2 hours.
- **Work-up:** After cooling the reaction mixture to room temperature, dilute it with ethyl acetate (10 mL) and wash with water (2 x 5 mL).
- **Purification:** Dry the organic layer over anhydrous Na_2SO_4 , concentrate under reduced pressure, and purify the residue by flash column chromatography on silica gel to isolate the desired carbonyl compound.

Scale-up Note: A gram-scale reaction for the oxidation of 1-phenylethanol to acetophenone has been demonstrated, providing a 94% isolated yield [1].

Protocol 2: Oxidation of Aldehydes to Carboxylic Acids with Keto-ABNO/ NaNO_2

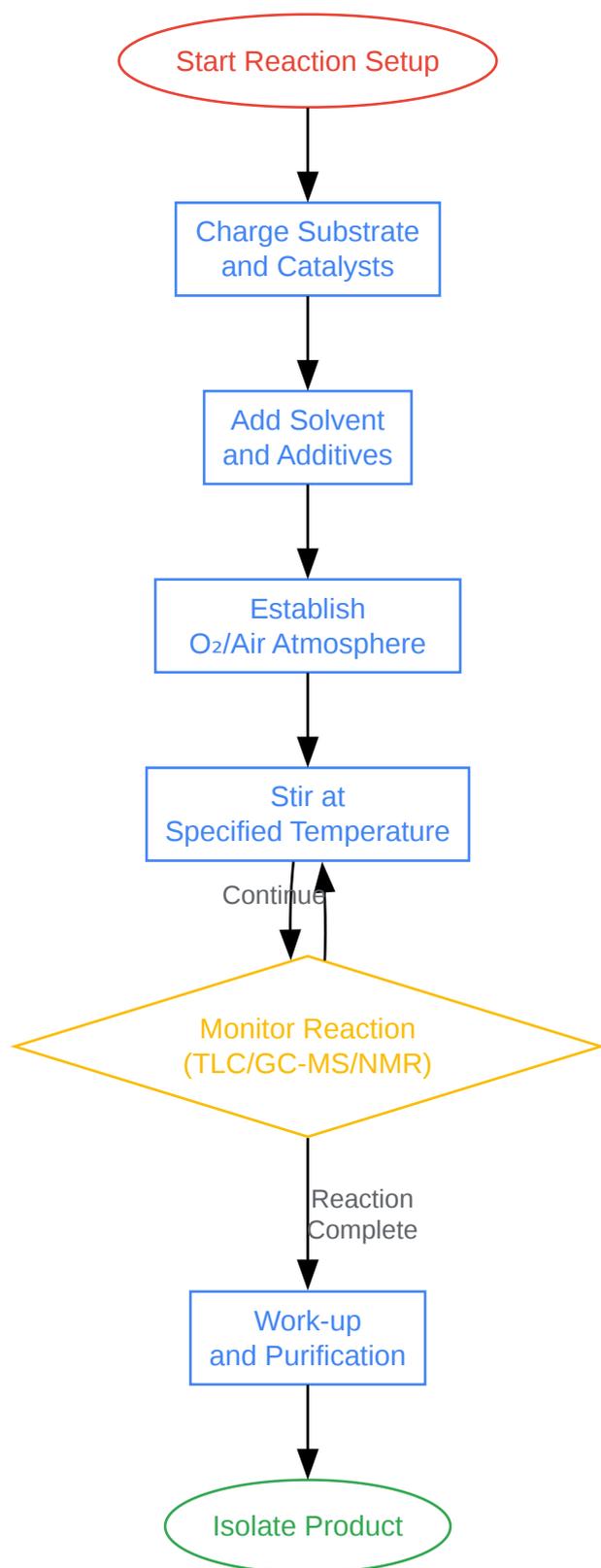
This protocol is ideal for acid-sensitive substrates, such as those with α -chiral centers, as it prevents racemization [2].

- **Reaction Setup:** In a round-bottom flask, charge (R)-2-phenylpropanal (1, 0.5 mmol), Keto-ABNO (5 mol%), and NaNO_2 (10 mol%).
- **Solvent and Additive:** Add a mixture of acetonitrile (1.5 mL) and water (10 equivalents, $\sim 90 \mu\text{L}$) to the flask.
- **Atmosphere and Stirring:** Place the reaction vessel under an oxygen atmosphere (O_2 balloon) and stir vigorously at room temperature.
- **Reaction Monitoring:** Monitor the reaction by TLC or NMR. Typical completion time is 15-24 hours.

- **Work-up:** Upon completion, quench the reaction by adding a saturated aqueous solution of $\text{Na}_2\text{S}_2\text{O}_3$ (5 mL).
- **Extraction and Purification:** Extract the aqueous mixture with ethyl acetate (3 x 10 mL). Combine the organic extracts, wash with brine, dry over Na_2SO_4 , and concentrate. The carboxylic acid product can be further purified by recrystallization or chromatography if necessary.

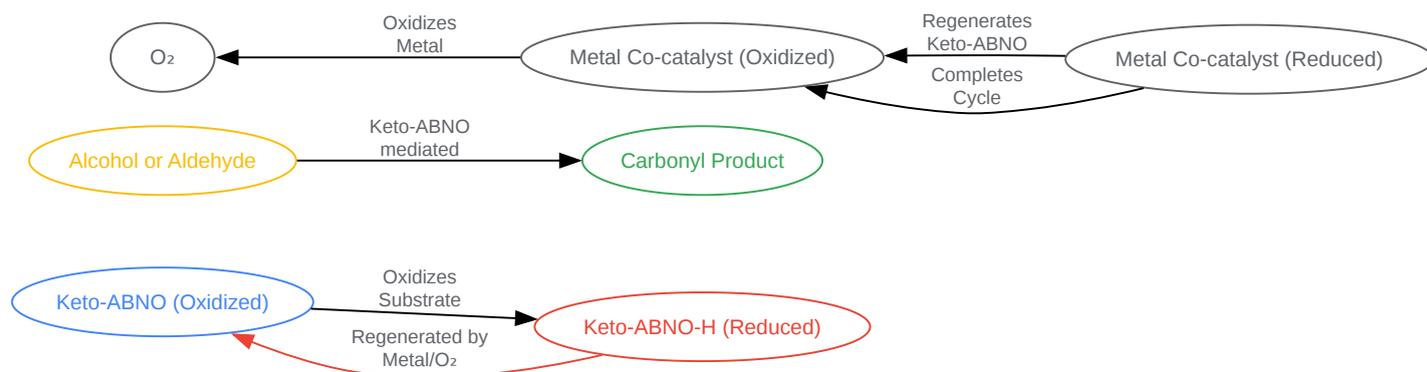
Workflow and Mechanistic Insights

The following diagram illustrates the general experimental workflow for a Keto-ABNO catalyzed aerobic oxidation, integrating the key steps from the protocols above.



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The catalytic cycle for these oxidations involves a coupled system where Keto-ABNO and the metal co-catalyst operate in concert.



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Key Application Notes for Practitioners

- **Catalyst Selection:** Keto-ABNO is the preferred catalyst for oxidizing **sterically hindered substrates** and for reactions where a **higher redox potential** is advantageous, such as in the oxidation of aldehydes to carboxylic acids [2]. For less demanding transformations, ABNO may offer a good balance of performance and cost [3].
- **Acid-Sensitive Substrates:** The Keto-ABNO/NaNO₂ system is the method of choice for oxidizing α -chiral aldehydes to carboxylic acids without racemization, a critical consideration in pharmaceutical synthesis [2].
- **Handling and Storage:** Keto-ABNO is commercially available as a bench-stable, powdered solid. It should be stored at 2-8°C [4].

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